

thermodynamic properties of biphenyl compounds

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Compound of Interest

Compound Name: 2-([1,1'-Biphenyl]-4-yl)-2-oxoacetaldehyde hydrate

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An In-Depth Technical Guide to the Thermodynamic Properties of Biphenyl Compounds

For Researchers, Scientists, and Drug Development Professionals

Abstract

Biphenyl and its substituted derivatives are fundamental structural motifs in medicinal chemistry, materials science, and organic synthesis.^{[1][2][3]} A thorough understanding of their thermodynamic properties is paramount for predicting molecular stability, reactivity, and phase behavior, which are critical parameters in drug design, process chemistry, and materials development. This technical guide provides a comprehensive overview of the core thermodynamic properties of biphenyl compounds, detailing both experimental and computational methodologies for their determination. We synthesize field-proven insights with established scientific principles to offer a self-validating framework for researchers. This guide includes detailed experimental protocols, a compilation of key thermodynamic data, and an exploration of structure-property relationships.

The Significance of Thermodynamic Properties of Biphenyls

The thermodynamic stability of a molecule, dictated by its enthalpy and entropy of formation, governs its behavior in chemical reactions and physical transformations. For drug development professionals, these properties influence a candidate's solubility, crystal packing, and ultimately, its bioavailability. In materials science, the phase transition behavior and heat capacity of biphenyl-based liquid crystals or polymers are critical for their application.^[4] This guide delves into the core thermodynamic parameters that define the energetic landscape of biphenyl compounds.

Experimental Determination of Thermodynamic Properties

The experimental measurement of thermodynamic properties provides the most reliable data. The choice of technique is dictated by the specific property of interest and the physical state of the compound.

Calorimetry: The Cornerstone of Thermodynamic Measurement

Calorimetry is the science of measuring heat changes associated with chemical reactions or physical transitions.^{[5][6]}

The standard enthalpy of formation ($\Delta_f H^\circ$) is a fundamental property. For organic compounds like biphenyls, it is often determined indirectly from the enthalpy of combustion ($\Delta_c H^\circ$), measured using a constant-volume (bomb) calorimeter.

Experimental Protocol: Determination of Enthalpy of Combustion

- **Sample Preparation:** A precisely weighed pellet of the biphenyl compound (typically 0.5 - 1.0 g) is placed in a crucible within the bomb calorimeter. A fuse wire is positioned to contact the sample.
- **Bomb Assembly:** The bomb is sealed and pressurized with an excess of pure oxygen (typically to ~30 atm). A small, known amount of water is added to the bomb to ensure all

water formed during combustion is in the liquid state.

- **Calorimeter Setup:** The sealed bomb is submerged in a known mass of water in the calorimeter's insulated container. The system is allowed to reach thermal equilibrium.
- **Ignition and Data Acquisition:** The sample is ignited by passing an electric current through the fuse wire. The temperature of the water surrounding the bomb is monitored and recorded at regular intervals until a constant temperature is reached.
- **Calculation:** The heat released by the combustion is calculated from the temperature change and the heat capacity of the calorimeter system (determined by calibrating with a standard substance of known enthalpy of combustion, such as benzoic acid). Corrections are made for the heat of combustion of the fuse wire and for the formation of nitric acid from any nitrogen present. The enthalpy of combustion at constant volume ($\Delta_c U$) is then converted to the enthalpy of combustion at constant pressure ($\Delta_c H$), which is equivalent to the enthalpy change of the reaction ($\Delta_r H^\circ$). The standard enthalpy of formation is then calculated using Hess's Law.

Causality Behind Experimental Choices:

- **Excess Oxygen:** Ensures complete combustion of the organic compound to CO_2 and H_2O .
- **Pressurization:** Increases the concentration of oxygen, promoting complete and rapid combustion.
- **Known Mass of Water:** The surrounding water acts as a heat sink, and its known mass and specific heat capacity are crucial for calculating the heat absorbed.
- **Insulated Container:** Minimizes heat exchange with the surroundings, ensuring that the measured temperature change is due to the combustion reaction.

Differential Scanning Calorimetry is a versatile technique used to measure the difference in heat flow between a sample and a reference as a function of temperature.[6] It is particularly useful for determining heat capacity (C_p) and the enthalpy of phase transitions (e.g., melting and solid-solid transitions).

Experimental Protocol: Measurement of Heat Capacity and Enthalpy of Fusion

- **Sample Preparation:** A small, accurately weighed amount of the biphenyl compound (typically 5-10 mg) is hermetically sealed in an aluminum pan. An empty, sealed pan is used as a reference.
- **Instrument Setup:** The sample and reference pans are placed in the DSC cell. The desired temperature program is set, which typically involves a heating and cooling cycle at a constant rate (e.g., 10 K/min).
- **Data Acquisition:** The DSC instrument measures the differential heat flow to the sample and reference as the temperature is ramped.
- **Data Analysis:**
 - **Heat Capacity (C_p):** The heat capacity is determined from the displacement of the baseline in the heat flow signal. A sapphire standard with a well-known heat capacity is often used for calibration.
 - **Enthalpy of Fusion ($\Delta_{\text{fus}}H$):** The enthalpy of fusion is calculated by integrating the area of the peak corresponding to the melting transition.

Causality Behind Experimental Choices:

- **Hermetic Sealing:** Prevents mass loss due to sublimation or vaporization during heating.
- **Constant Heating/Cooling Rate:** Ensures that the measured heat flow is directly proportional to the heat capacity.
- **Inert Atmosphere (e.g., Nitrogen):** Prevents oxidative degradation of the sample at elevated temperatures.

Vapor Pressure Measurement for Enthalpy of Sublimation and Vaporization

The enthalpy of sublimation ($\Delta_{\text{sub}}H$) and vaporization ($\Delta_{\text{vap}}H$) can be determined from the temperature dependence of the vapor pressure using the Clausius-Clapeyron equation.

The transpiration method is a reliable technique for measuring the low vapor pressures of solids and liquids.^{[7][8]}

Experimental Protocol: Vapor Pressure Measurement by Transpiration

- **Sample Preparation:** The biphenyl compound is packed into a thermostated saturator tube.
- **Gas Flow:** A stream of an inert gas (e.g., nitrogen or argon) is passed through the saturator at a precisely controlled, slow flow rate. The gas becomes saturated with the vapor of the compound.
- **Condensation:** The gas stream exiting the saturator is passed through a condenser (a cold trap) where the vapor of the biphenyl compound is quantitatively collected.
- **Quantification:** The amount of condensed substance is determined gravimetrically or by a suitable analytical technique (e.g., gas chromatography).
- **Calculation:** The partial pressure of the substance at the saturator temperature is calculated from the amount of condensed material, the total volume of the carrier gas, and the ideal gas law.
- **Data Analysis:** Measurements are repeated at several temperatures. The enthalpy of sublimation or vaporization is then derived from the slope of a plot of $\ln(P)$ versus $1/T$.

Causality Behind Experimental Choices:

- **Inert Carrier Gas:** Prevents any chemical reaction with the sample.
- **Slow Flow Rate:** Ensures that the carrier gas reaches saturation with the vapor of the compound.
- **Thermostated Saturator:** Maintains a constant temperature, and therefore a constant vapor pressure, during the experiment.

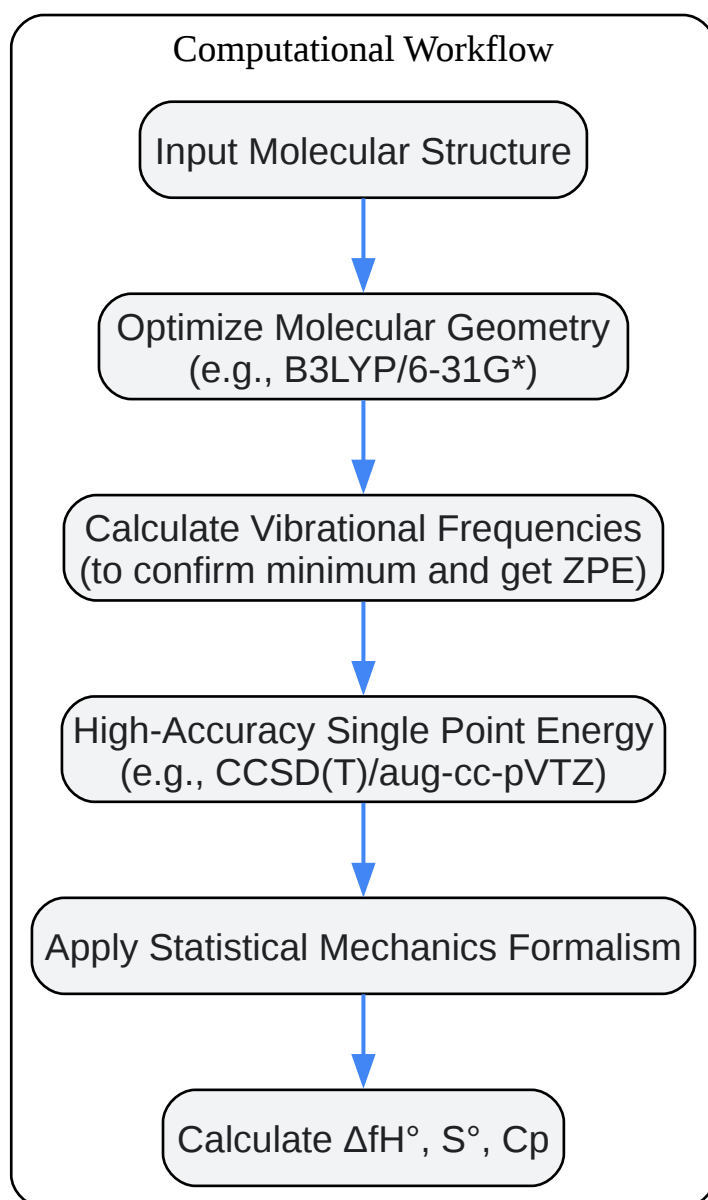
Computational Prediction of Thermodynamic Properties

Computational chemistry provides a powerful tool for predicting and understanding the thermodynamic properties of molecules, especially for compounds that are difficult to synthesize or handle experimentally.

Quantum Chemical Methods

High-level quantum chemical calculations, such as Density Functional Theory (DFT) and coupled-cluster methods (e.g., CCSD(T)), can provide accurate predictions of molecular geometries, vibrational frequencies, and electronic energies.^{[9][10][11]} These parameters are then used in statistical mechanics to calculate thermodynamic properties like enthalpy, entropy, and heat capacity.

Workflow for Computational Prediction of Thermodynamic Properties



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Caption: A typical workflow for the computational prediction of thermodynamic properties.

The accuracy of these predictions is highly dependent on the chosen level of theory and basis set. For biphenyls, accurately modeling the torsional potential between the two phenyl rings is crucial for obtaining reliable thermodynamic data.[9][12][13]

Thermodynamic Data for Biphenyl and its Derivatives

The following tables summarize key thermodynamic data for biphenyl and some of its derivatives.

Table 1: Enthalpy of Formation and Combustion of Biphenyl

Property	State	Value (kJ/mol)	Reference(s)
Standard Enthalpy of Formation ($\Delta_f H^\circ$) at 298.15 K	Solid	98.2 ± 2.5	[14]
Standard Enthalpy of Formation ($\Delta_f H^\circ$) at 298.15 K	Gas	181.4 ± 1.2	[15][16]
Standard Enthalpy of Combustion ($\Delta_c H^\circ$) at 298.15 K	Solid	-6223.7 ± 1.1	[17]

Table 2: Phase Transition Properties of Biphenyl

Property	Value	Units	Reference(s)
Melting Point (Tfus)	342.10	K	[18]
Enthalpy of Fusion ($\Delta_{\text{fus}}H$) at T _{fus}	18.58	kJ/mol	[18]
Boiling Point (T _{boil})	528.15	K	[19]
Enthalpy of Vaporization ($\Delta_{\text{vap}}H$) at 298.15 K	60.3	kJ/mol	[18]
Enthalpy of Sublimation ($\Delta_{\text{sub}}H$) at 298.15 K	81.52	kJ/mol	[18]

Table 3: Standard Molar Entropy and Heat Capacity of Biphenyl at 298.15 K

Property	State	Value (J/mol·K)	Reference(s)
Standard Molar Entropy (S°)	Solid	205.9 ± 0.2	[14]
Standard Molar Entropy (S°)	Gas	345.2 ± 2.0	[20]
Molar Heat Capacity (C _p)	Solid	216.5	[21]
Molar Heat Capacity (C _p)	Liquid	275.4	[21]
Molar Heat Capacity (C _p)	Gas	170.8	[21]

Structure-Property Relationships: The Influence of Substituents

The thermodynamic properties of biphenyl derivatives are significantly influenced by the nature and position of substituents on the phenyl rings.

- **Enthalpy of Formation:** Electron-donating groups (e.g., -CH₃, -OCH₃) generally lead to a more negative (more stable) enthalpy of formation, while electron-withdrawing groups (e.g., -NO₂, -Cl) tend to make it less negative.[\[22\]](#)
- **Torsional Barrier:** The rotational barrier around the central C-C bond is a key feature of biphenyls. Bulky ortho-substituents increase steric hindrance, leading to a higher rotational barrier and influencing the conformational entropy.[\[9\]](#)[\[23\]](#)
- **Phase Transitions:** Substituents that affect molecular symmetry and intermolecular interactions (e.g., hydrogen bonding with -OH groups) can significantly alter melting points and enthalpies of fusion.

Caption: Interplay of structural factors and thermodynamic properties in biphenyl compounds.

Conclusion and Future Directions

A comprehensive understanding of the thermodynamic properties of biphenyl compounds is indispensable for their effective application in research and development. This guide has outlined the key experimental and computational methodologies for determining these properties and has presented a compilation of reliable data for the parent biphenyl molecule. Future research should focus on expanding the thermodynamic database for a wider range of substituted biphenyls, particularly those with relevance to pharmaceuticals and functional materials. The continued development of accurate and efficient computational methods will also play a crucial role in complementing experimental studies and enabling the in-silico design of novel biphenyl-based compounds with tailored thermodynamic properties.

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